

Comprehensive Characterization of 8-Ethoxyquinoline-5-sulfonic Acid Hydrate

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Compound of Interest

Compound Name: 8-Ethoxyquinoline-5-sulfonic acid
hydrate

CAS No.: 2301848-76-8

Cat. No.: B6329534

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Technical Guide & Analytical Protocol

Executive Summary

8-Ethoxyquinoline-5-sulfonic acid (CAS: 15301-40-3) serves as a critical scaffold in medicinal chemistry and analytical spectroscopy. While often encountered as the sodium salt (Actinoquinol), the free acid hydrate presents unique challenges in stoichiometry due to variable water of crystallization. Accurate molecular weight determination is not merely a database lookup; it is an experimental necessity for precise stoichiometric calculations in drug synthesis and metal chelation assays.

This guide provides the definitive physicochemical profile, synthesis pathways, and a self-validating analytical workflow to determine the exact molecular weight of the hydrate form in your specific lot.

Physicochemical Architecture

The Hydrate Variable

The commercial supply of 8-ethoxyquinoline-5-sulfonic acid is typically labeled as a "hydrate."

[1] However, the hydration state can fluctuate between hemihydrate (

) and sesquihydrate (

) depending on crystallization conditions and storage humidity.

Implication: Using the theoretical anhydrous molecular weight for reaction stoichiometry will introduce a mass error of 3–10%, potentially stalling sensitive catalytic couplings or skewing quantitative titrations.

Quantitative Data Summary

Property	Anhydrous Form	Monohydrate Form (Theoretical)	Sodium Salt (Actinoquinol)
Formula			
MW (g/mol)	253.27	271.29	275.25
CAS	15301-40-3	15301-40-3 (generic)	7246-07-3
Solubility	Low (Cold Water)	Moderate (Hot Water)	High (Water)
pKa (est)	~0.8 (, ~4.5 (N)	-	-

Synthesis & Purification Protocol

Causality: The synthesis relies on Electrophilic Aromatic Substitution (EAS). The ethoxy group at position 8 is an ortho/para director.[1] Since the pyridine ring is deactivated, substitution occurs on the benzene ring. Position 5 (para to the ethoxy group) is sterically and electronically favored over position 7.

Step-by-Step Synthesis

Note: Perform all steps in a fume hood. Chlorosulfonic acid is violently reactive with water.

- **Precursor Preparation:** Dissolve 8-ethoxyquinoline (1.0 eq) in anhydrous dichloromethane (DCM) or use neat if performing high-temperature sulfonation.

- Sulfonation:
 - Cool the solution to 0°C.
 - Add Chlorosulfonic acid () (3.0 eq) dropwise. Why? Excess acid acts as both reagent and solvent, driving the equilibrium forward.
 - Allow the mixture to warm to room temperature, then reflux at 40–50°C for 4 hours.
- Quenching & Isolation:
 - Pour the reaction mixture slowly onto crushed ice. The sulfonic acid will precipitate as the zwitterion (inner salt).
 - Filtration: Collect the solid by vacuum filtration.
- Purification (Recrystallization):
 - Dissolve the crude solid in boiling water.
 - Add activated charcoal to remove colored impurities; filter hot.
 - Allow to cool slowly to 4°C. Why? Slow cooling promotes the formation of defined crystal lattices, often stabilizing the monohydrate form.
 - Dry in a desiccator over . Do not dry at high heat (>100°C) or you will dehydrate the crystal lattice, altering the MW.

Synthesis Logic Map



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Figure 1: Synthetic pathway emphasizing the regioselective sulfonation driven by the 8-ethoxy directing group.

Analytical Validation: Determining "Effective" Molecular Weight

Trustworthiness: Never assume the label MW is correct for precise applications. The water content varies. This protocol creates a self-validating loop to determine the Effective Molecular Weight (

).

The Triangulation Method

To validate the material, we use three orthogonal techniques:

- TGA (Thermogravimetric Analysis): Directly measures water mass.[\[2\]](#)
- Acid-Base Titration: Measures the active sulfonic acid equivalents.
- HPLC-MS: Confirms the parent structure (anhydrous mass).

Detailed Protocol

Step A: Water Content via TGA

- Procedure: Heat 10–15 mg of sample from 25°C to 300°C at 10°C/min under

.

- Analysis: Look for a weight loss step between 60°C and 120°C.
 - Calculation: If loss is ~6.6%, it corresponds to a Monohydrate (
-).

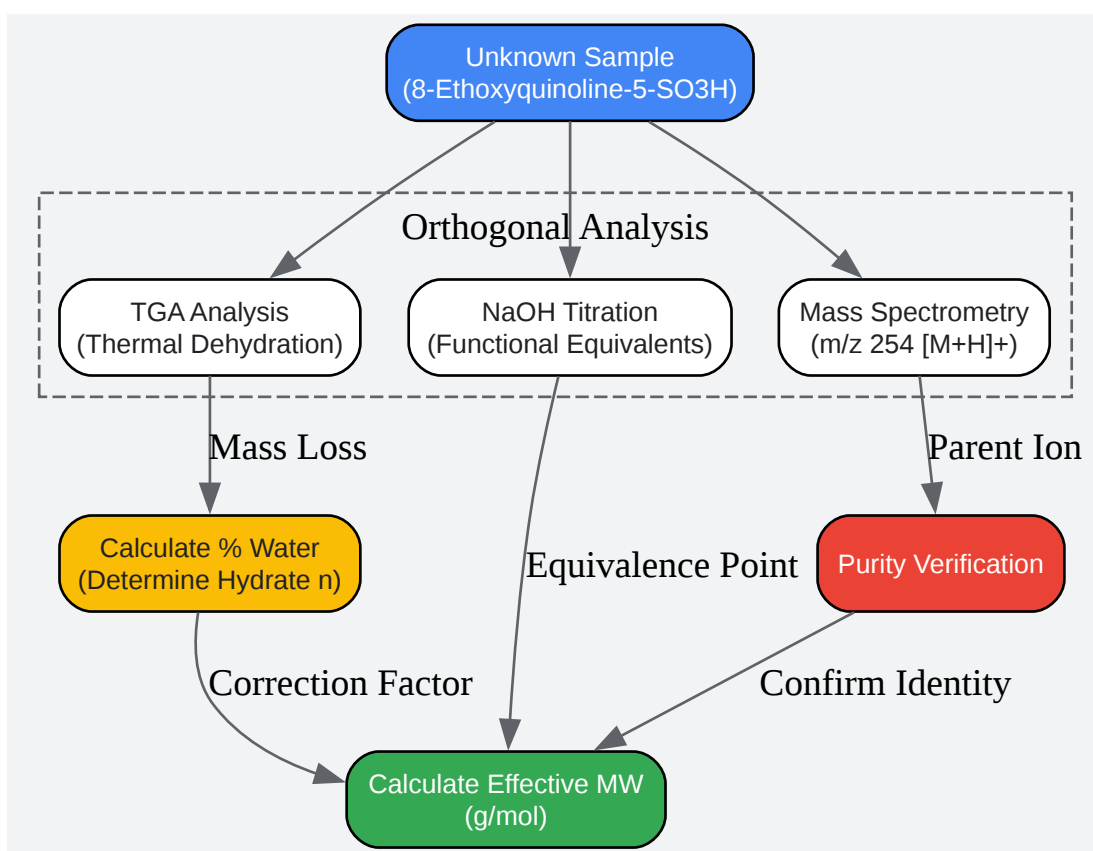
Step B: Alkalimetric Titration

- Reagent: 0.1 N NaOH (standardized).

- Indicator: Phenolphthalein (transition pH 8.2).
- Procedure: Dissolve ~100 mg (accurately weighed,
) in 50 mL deionized water. Titrate to pink endpoint.
- Calculation:
- Result: This

accounts for both the parent molecule and the water mass. Use this value for all subsequent stoichiometric calculations.

Validation Logic Map



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Figure 2: Analytical workflow to determine the effective molecular weight, integrating water content and functional purity.

Applications in Drug Development[1][3][4]

Metal Chelation & Fluorescence

Like its parent 8-hydroxyquinoline, the 8-ethoxy derivative acts as a bidentate ligand. The sulfonic acid group confers water solubility, making it ideal for:

- Metalloprotein Assays: Detecting

or

in biological buffers.

- Excretion Studies: The high polarity of the sulfonic acid group prevents cell membrane permeation, making it a useful extracellular marker or chelator.

Pharmaceutical Intermediates

The sulfonyl group can be converted to a sulfonamide (

) via the sulfonyl chloride intermediate. This is a common pharmacophore in:

- Antibacterial Agents: Analogous to sulfa drugs.
- Carbonic Anhydrase Inhibitors: Sulfonamides are classic inhibitors; the quinoline ring adds lipophilicity and pi-stacking potential.

References

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